

An In-depth Technical Guide to the Spectroscopic Identification of Andrographidine E

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Andrographidine E*

CAS No.: *113963-41-0*

Cat. No.: *B174730*

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This guide provides a detailed exploration of the spectroscopic data essential for the unambiguous identification of **Andrographidine E**, a flavone glucoside isolated from *Andrographis paniculata*. Designed for researchers, scientists, and professionals in drug development, this document synthesizes technical data with practical insights to facilitate the accurate characterization of this natural product.

Introduction to Andrographidine E

Andrographidine E is a member of the flavonoid class of secondary metabolites, specifically a flavone O-glycoside. It has been isolated from the roots of *Andrographis paniculata*, a plant with a long history of use in traditional medicine. The structural elucidation of **Andrographidine E** is reliant on a combination of spectroscopic techniques, primarily Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS). This guide will delve into the characteristic spectral features that define its unique molecular architecture. The IUPAC name for **Andrographidine E** is 7,8-dimethoxy-2-(2-methoxyphenyl)-5-[3,4,5-trihydroxy-6-

(hydroxymethyl)oxan-2-yl]oxychromen-4-one.[1] Its molecular formula is $C_{24}H_{26}O_{11}$ and it has a molecular weight of 490.5 g/mol .[1]

Mass Spectrometry (MS) Analysis

Mass spectrometry is a cornerstone in the initial identification and structural analysis of **Andrographidine E**, providing vital information on its molecular weight and fragmentation patterns.

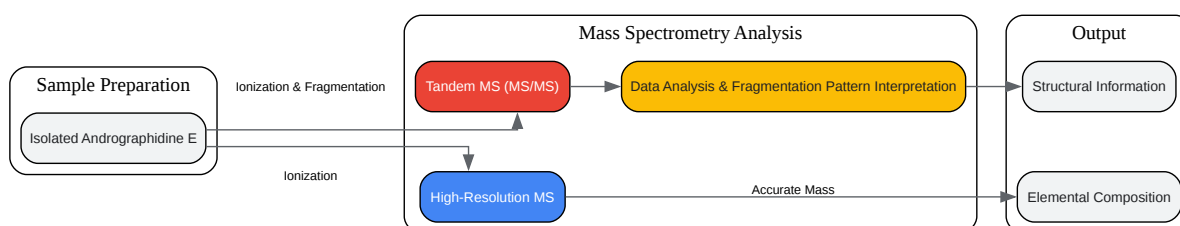
High-Resolution Mass Spectrometry (HRMS)

High-resolution mass spectrometry is employed to determine the elemental composition of **Andrographidine E** with high accuracy. The exact mass of the molecule is a critical parameter in its initial identification.

Tandem Mass Spectrometry (MS/MS)

Tandem MS (MS/MS) provides valuable structural information through the controlled fragmentation of the parent ion. The fragmentation pattern of **Andrographidine E** is characteristic of its flavone glycoside structure. A notable fragmentation pathway involves the loss of the glucose moiety, followed by further fragmentation of the aglycone. For instance, a fragment ion at m/z 289 can be observed, corresponding to $[M+H-Glc-CH_2O]^+$. [2] Additionally, Retro-Diels-Alder (RDA) fragmentation of the chromen-4-one ring system can lead to characteristic fragment ions at m/z 183.03 and 165.02. [3]

The logical flow of mass spectrometry analysis is depicted in the following workflow:



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*Mass Spectrometry Workflow for **Andrographidine E***

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for the complete structural elucidation of **Andrographidine E**, providing detailed information about the carbon-hydrogen framework and the connectivity of atoms within the molecule. The definitive NMR data for **Andrographidine E** was established by Kuroyanagi et al. in their 1987 publication in the Chemical & Pharmaceutical Bulletin.

^1H NMR Spectroscopy

The ^1H NMR spectrum of **Andrographidine E** reveals the chemical environment of each proton in the molecule. Key signals include those from the aromatic protons of the flavone backbone, the methoxy groups, and the glucose moiety.

^{13}C NMR Spectroscopy

The ^{13}C NMR spectrum provides information on the carbon skeleton of **Andrographidine E**. The chemical shifts of the carbon atoms are indicative of their functional groups and hybridization state.

2D NMR Spectroscopy

Two-dimensional NMR experiments, such as HSQC (Heteronuclear Single Quantum Coherence) and HMBC (Heteronuclear Multiple Bond Correlation), are crucial for establishing the connectivity between protons and carbons. HSQC correlates directly bonded proton-carbon pairs, while HMBC reveals longer-range (2-3 bond) correlations, which is instrumental in piecing together the molecular structure.

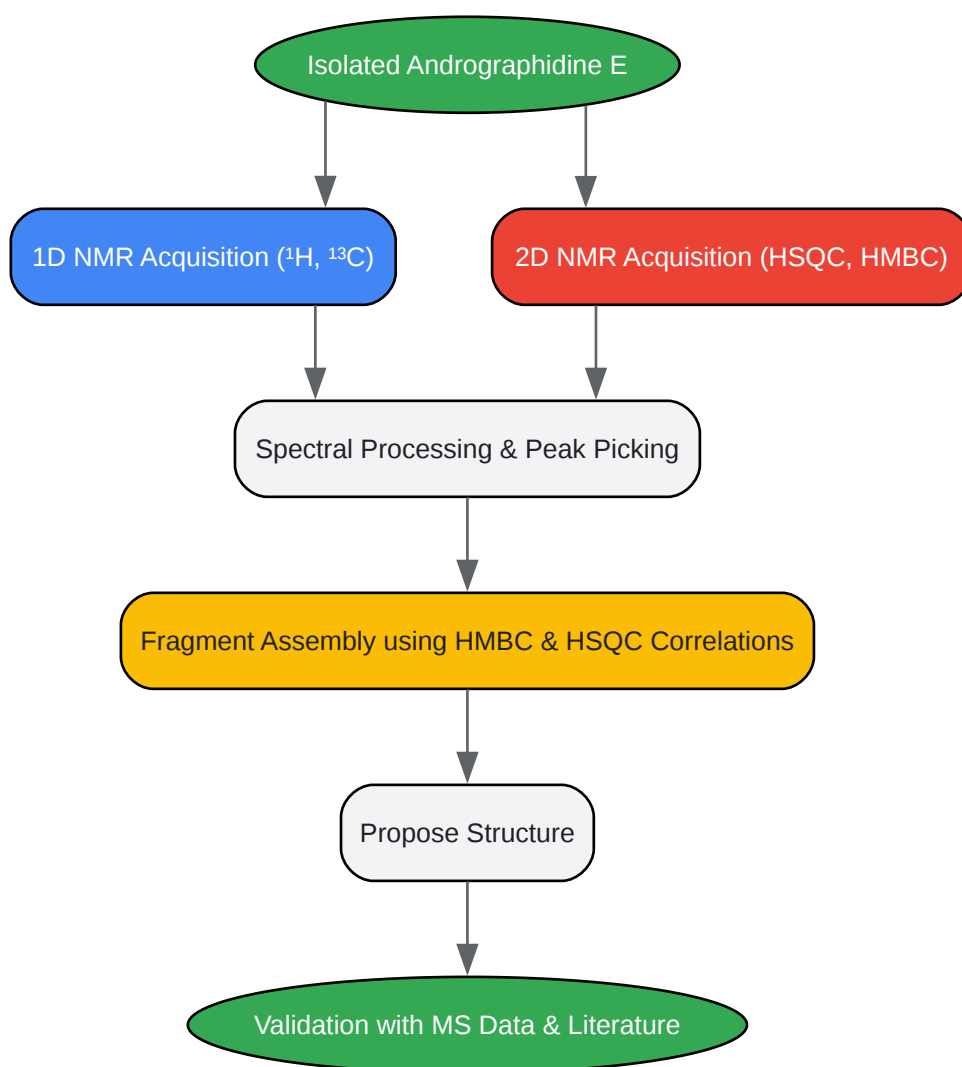
The following table summarizes the ^1H and ^{13}C NMR spectral data for **Andrographidine E**, as reported by Kuroyanagi et al. (1987).

Position	^{13}C Chemical Shift (δc)	^1H Chemical Shift (δH , multiplicity, J in Hz)
Aglycone		
2	163.7	6.85 (1H, s)
3	107.5	
4	182.5	
5	152.1	
6	96.8	6.75 (1H, s)
7	158.8	7.10 (1H, d, J=8.0)
8	130.1	
9	152.8	
10	108.1	
1'	122.9	
2'	157.9	
3'	112.5	7.10 (1H, d, J=8.0)
4'	131.8	7.55 (1H, t, J=8.0)
5'	121.1	7.15 (1H, t, J=8.0)
6'	129.8	7.95 (1H, d, J=8.0)
7-OCH ₃	56.5	3.95 (3H, s)
8-OCH ₃	61.8	4.00 (3H, s)
2'-OCH ₃	56.0	3.85 (3H, s)
Glucose Moiety		
1"	102.1	5.20 (1H, d, J=7.5)
2"	74.8	3.60 (1H, m)
3"	78.1	3.55 (1H, m)

4"	71.2	3.50 (1H, m)
5"	78.5	3.75 (1H, m)
6"	62.5	3.80 (1H, dd, J=12.0, 5.0), 3.90 (1H, dd, J=12.0, 2.0)

Data adapted from Kuroyanagi, M., et al. (1987).

The process of NMR-based structure elucidation can be visualized as follows:



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NMR-Based Structure Elucidation Workflow

Experimental Protocols

The following protocols provide a general framework for the isolation and spectroscopic analysis of **Andrographidine E**. These are based on established methods for the separation of flavonoids from *Andrographis paniculata*.

Isolation and Purification of Andrographidine E

- **Extraction:** The dried and powdered roots of *Andrographis paniculata* are extracted with a suitable solvent, such as methanol or ethanol, using maceration or Soxhlet extraction.
- **Solvent Partitioning:** The crude extract is then subjected to solvent-solvent partitioning to separate compounds based on their polarity. A typical scheme would involve partitioning between water and n-hexane, followed by chloroform, ethyl acetate, and n-butanol.
- **Chromatographic Separation:** The fraction enriched with flavonoids is further purified using column chromatography. A combination of silica gel and Sephadex LH-20 column chromatography is often employed.
- **Final Purification:** The final purification is typically achieved by preparative High-Performance Liquid Chromatography (HPLC) to yield pure **Andrographidine E**.

NMR Sample Preparation and Data Acquisition

- **Sample Preparation:** A few milligrams of purified **Andrographidine E** are dissolved in a deuterated solvent, such as DMSO- d_6 or Methanol- d_4 , in a standard 5 mm NMR tube.
- **1H NMR Acquisition:** A standard one-pulse sequence is used to acquire the 1H NMR spectrum. Key parameters include a 30° pulse angle, a relaxation delay of 1-2 seconds, and a sufficient number of scans to achieve a good signal-to-noise ratio.
- **^{13}C NMR Acquisition:** A proton-decoupled ^{13}C NMR spectrum is acquired using a standard pulse program. A longer relaxation delay (e.g., 2-5 seconds) and a larger number of scans are typically required due to the lower natural abundance and smaller gyromagnetic ratio of the ^{13}C nucleus.
- **2D NMR Acquisition:** Standard pulse sequences for HSQC and HMBC are used. The spectral widths in both dimensions are set to encompass all proton and carbon signals. The

number of increments in the indirect dimension and the number of scans per increment are optimized to achieve the desired resolution and sensitivity within a reasonable experiment time.

Conclusion

The structural identification of **Andrographidine E** is a multi-faceted process that relies on the synergistic interpretation of data from various spectroscopic techniques. High-resolution mass spectrometry provides the elemental composition and key fragmentation information, while a suite of 1D and 2D NMR experiments elucidates the intricate carbon-hydrogen framework and atom connectivity. This guide has provided a comprehensive overview of the essential spectroscopic data and methodologies required for the confident identification of this important natural product.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Spectroscopic Identification of Andrographidine E]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b174730/docs#an-in-depth-technical-guide-to-the-spectroscopic-identification-of-andrographidine-e\]](https://www.benchchem.com/product/b174730/docs#an-in-depth-technical-guide-to-the-spectroscopic-identification-of-andrographidine-e)

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